

An In-depth Technical Guide to 1,4-Bis(2-cyanostyryl)benzene

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Compound of Interest

Compound Name: 1,4-Bis(2-cyanostyryl)benzene

Cat. No.: B081279

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This document provides a comprehensive overview of the chemical and physical properties of **1,4-Bis(2-cyanostyryl)benzene**, a fluorescent dye with applications in organic electronics. The information is tailored for researchers, scientists, and professionals in the field of drug development and materials science.

Quantitative Data Summary

The key quantitative properties of **1,4-Bis(2-cyanostyryl)benzene** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₂₄ H ₁₆ N ₂ [1][2][3][4]
Molecular Weight	332.4 g/mol [2][3][4]
Monoisotopic Mass	332.131348519 Da[1][4]
Melting Point	229-231 °C[3][5]
Boiling Point	575.7 °C at 760 mmHg[5]
Density	1.18 g/cm ³ [5]
Flash Point	275.3 °C[5]
Water Solubility	24µg/L at 25°C[5]
Topological Polar Surface Area	47.6 Å ² [1][4]

Experimental Protocols

The synthesis of **1,4-Bis(2-cyanostyryl)benzene** can be achieved through various condensation reactions. A common method is the Knoevenagel condensation. Below is a representative protocol based on literature descriptions.

Synthesis of **1,4-Bis(2-cyanostyryl)benzene** via Knoevenagel Condensation

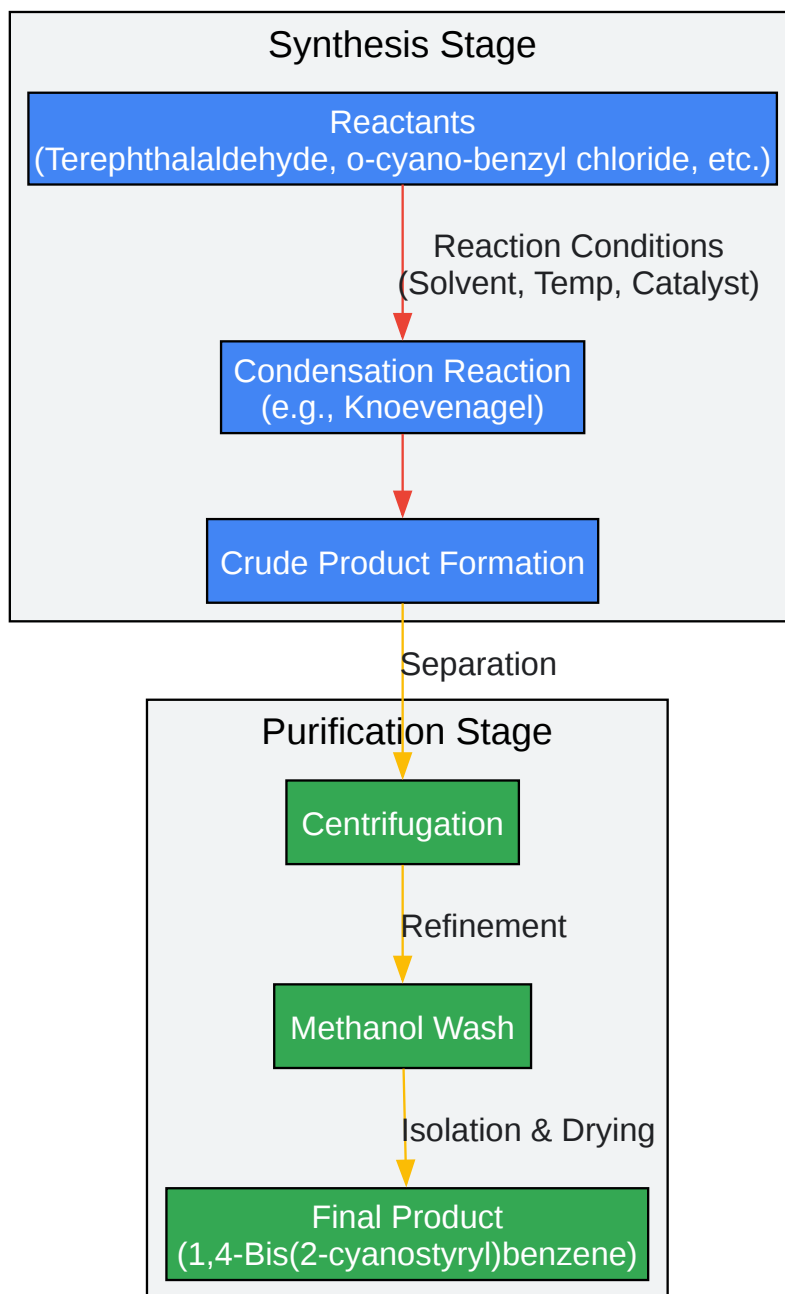
- Objective: To synthesize **1,4-Bis(2-cyanostyryl)benzene** from terephthalaldehyde and o-cyano-benzyl chloride.
- Materials:
 - Terephthalaldehyde
 - Triethyl phosphite
 - o-cyano-benzyl chloride
 - p-xylene

- N,N-dimethylformamide (DMF)
- 30% Sodium methanol solution
- Methanol
- Procedure:
 - In a closed reactor equipped with a reflux condenser, add 498.6 g of triethyl phosphite and 1000 mL of p-xylene. Heat the mixture to 140°C.[3]
 - Slowly add 151.6 g of o-cyano-benzyl chloride solution over 2 hours, maintaining a 3:1 molar ratio of triethyl phosphite to o-cyano-benzyl chloride.[3]
 - Maintain the reaction conditions for 10 hours after the addition is complete.[3]
 - Recover the excess triethyl phosphite and solvent by distillation.
 - Cool the reaction mixture to 25-30°C and dissolve it in 500 mL of DMF.[3]
 - Under stirring, add 67 g of terephthalaldehyde and 180 g of 30% sodium methanol solution to the mixture. Continue the dissolution for 3 hours.[3]
 - After the reaction, lower the temperature to 35°C and hold for 3 hours, then cool further to 30°C.[3]
 - Adjust the pH to 7, then cool the solution to 10-15°C.
 - Centrifuge the mixture to obtain the crude product.
 - Refine the crude product with methanol, followed by another centrifugation and drying to yield the final product.[3]

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of **1,4-Bis(2-cyanostyryl)benzene**.

Synthesis and Purification Workflow of 1,4-Bis(2-cyanostyryl)benzene



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Caption: Workflow for the synthesis and purification of **1,4-Bis(2-cyanostyryl)benzene**.

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